

# 5-Bromo-1-butyl-1H-indazole molecular weight and formula

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## Compound of Interest

Compound Name: **5-Bromo-1-butyl-1H-indazole**

Cat. No.: **B567018**

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## Technical Guide: 5-Bromo-1-butyl-1H-indazole

Audience: Researchers, scientists, and drug development professionals.

This document provides a detailed overview of the physicochemical properties of **5-Bromo-1-butyl-1H-indazole**, a key intermediate in synthetic chemistry.

## Chemical Identity and Properties

**5-Bromo-1-butyl-1H-indazole** is a substituted indazole derivative. Its chemical structure is fundamental in the synthesis of more complex molecules, particularly in the field of pharmaceutical research.

## Quantitative Data

The core molecular data for **5-Bromo-1-butyl-1H-indazole** is summarized in the table below.

Parameter	Value	Reference
Molecular Formula	C <sub>11</sub> H <sub>13</sub> BrN <sub>2</sub>	[1]
Molecular Weight	253.138 g/mol	[1]

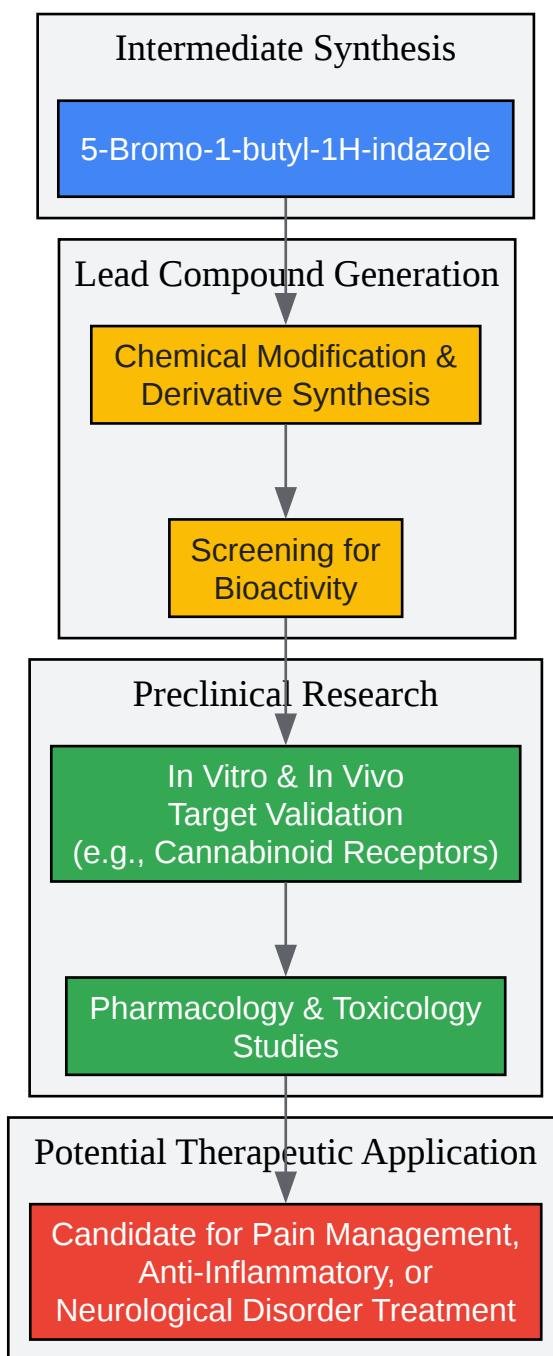
## Synthetic Utility and Applications

**5-Bromo-1-butyl-1H-indazole** primarily serves as a synthetic intermediate.<sup>[1]</sup> Its structure, featuring both an alkyl chain and a halogen substitution, makes it a versatile building block for creating a variety of bioactive compounds.<sup>[1]</sup>

A significant application of this compound is in the development of cannabinoid receptor modulators.<sup>[1]</sup> These modulators are subjects of investigation for their therapeutic potential in several areas, including pain management, anti-inflammatory effects, and the treatment of neurological disorders.<sup>[1]</sup> The bromo-indazole core is a common scaffold in the design of synthetic cannabinoids.

## Logical Workflow in Drug Discovery

The following diagram illustrates the logical progression from a chemical intermediate like **5-Bromo-1-butyl-1H-indazole** to the development of potential therapeutic agents.



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Caption: Workflow from chemical intermediate to therapeutic application.

## Experimental Protocols

Detailed experimental protocols for the synthesis and application of **5-Bromo-1-butyl-1H-indazole** are proprietary to the research entities developing specific novel compounds. However, a general methodological approach for its use as a synthetic intermediate would involve:

- Reaction Setup: Dissolving **5-Bromo-1-butyl-1H-indazole** in an appropriate anhydrous solvent under an inert atmosphere (e.g., argon or nitrogen).
- Reagent Addition: Stepwise addition of other reactants and catalysts at controlled temperatures to facilitate the desired chemical modification (e.g., Suzuki or Buchwald-Hartwig coupling to modify the bromo- position).
- Reaction Monitoring: Tracking the progress of the reaction using techniques like Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Work-up and Purification: Quenching the reaction, followed by extraction and purification of the desired product using column chromatography or recrystallization.
- Structural Verification: Confirming the structure of the final compound using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Researchers should consult relevant synthetic chemistry literature for specific reaction conditions based on the desired final molecule.

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## References

- 1. 5-Bromo-1-butyl-1H-indazole [myskinrecipes.com]
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